

methanesulfonyl azide cost effectiveness analysis

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Compound Focus: Methanesulfonyl azide

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Comparative Analysis of Diazo Transfer Reagents

The table below summarizes the key characteristics of **methanesulfonyl azide** (mesyl azide) and several alternative reagents, which is crucial for a cost and safety evaluation.

Reagent Name	Safety Profile	Cost & Scalability Considerations	By-product Removal	Solubility & Reaction Medium
Methanesulfonyl Azide (Mesyl Azide)	Described as the most dangerous reagent in a study, with the highest impact sensitivity and large heat of decomposition [1]. Explosive, decomposes at 120°C [2].	Low-cost precursor [1] [2]. Often generated and used in situ to mitigate safety risks on large scale [1].	Easy purification ; the mesyl amide by-product is easily separated by an aqueous wash [1] [2].	Information not specified in search results.

Reagent Name	Safety Profile	Cost & Scalability Considerations	By-product Removal	Solubility & Reaction Medium
Tosyl Azide	Hazardous, shock-sensitive. Documented risks make scale-up challenging [1].	Commonly used but hazardous [1].	Not specified, but implied to be less straightforward than mesyl azide [1].	Not specified.
p-Carboxybenzenesulfonyl Azide (p-CBSA)	Safer alternative; reported to have the highest initiation temperature among studied reagents [1].	Requires an excess of base for complete reaction [1].	Not specified.	Not specified.
m-Carboxybenzenesulfonyl Azide (m-CBSA)	Expected to have a similar safety profile to p-CBSA [1].	Cost-effective [1]. The reagent itself and its sulfonamide by-product are aqueous soluble [1].	The sulfonamide by-product is aqueous soluble , facilitating easy removal. Avoids need for chromatographic purification [1].	Aqueous soluble , enabling use in water as a safer, greener solvent [1].
Imidazole-1-sulfonyl Azide Hydrochloride	Shelf-stable, but later reports indicated safety issues [1].	Not specified.	Not specified.	Not specified.
Polystyrene Supported Benzenesulfonyl Azide	Stable [1].	Prohibitive precursor cost for large-scale use [1].	Not specified.	Not specified.

Experimental Protocols for Reagent Use and Evaluation

Synthesis and In-Situ Use of Methanesulfonyl Azide

A key strategy for managing the hazards of **methanesulfonyl azide** is its in-situ preparation and immediate use [1] [3].

- **Typical Preparation:** React methanesulfonyl chloride with sodium azide in a solvent like **acetonitrile, methanol, or ethanol** [2] [3].
- **Protocol Rationale:** Generating the azide in situ avoids the need to isolate, purify, and store the pure, shock-sensitive compound, significantly enhancing operational safety, especially on a larger scale [1] [3].
- **Real-Time Monitoring:** One study used **flowNMR spectroscopy** to monitor the generation and subsequent reaction of **methanesulfonyl azide** in real-time within a continuous flow system, providing excellent reaction control [3].

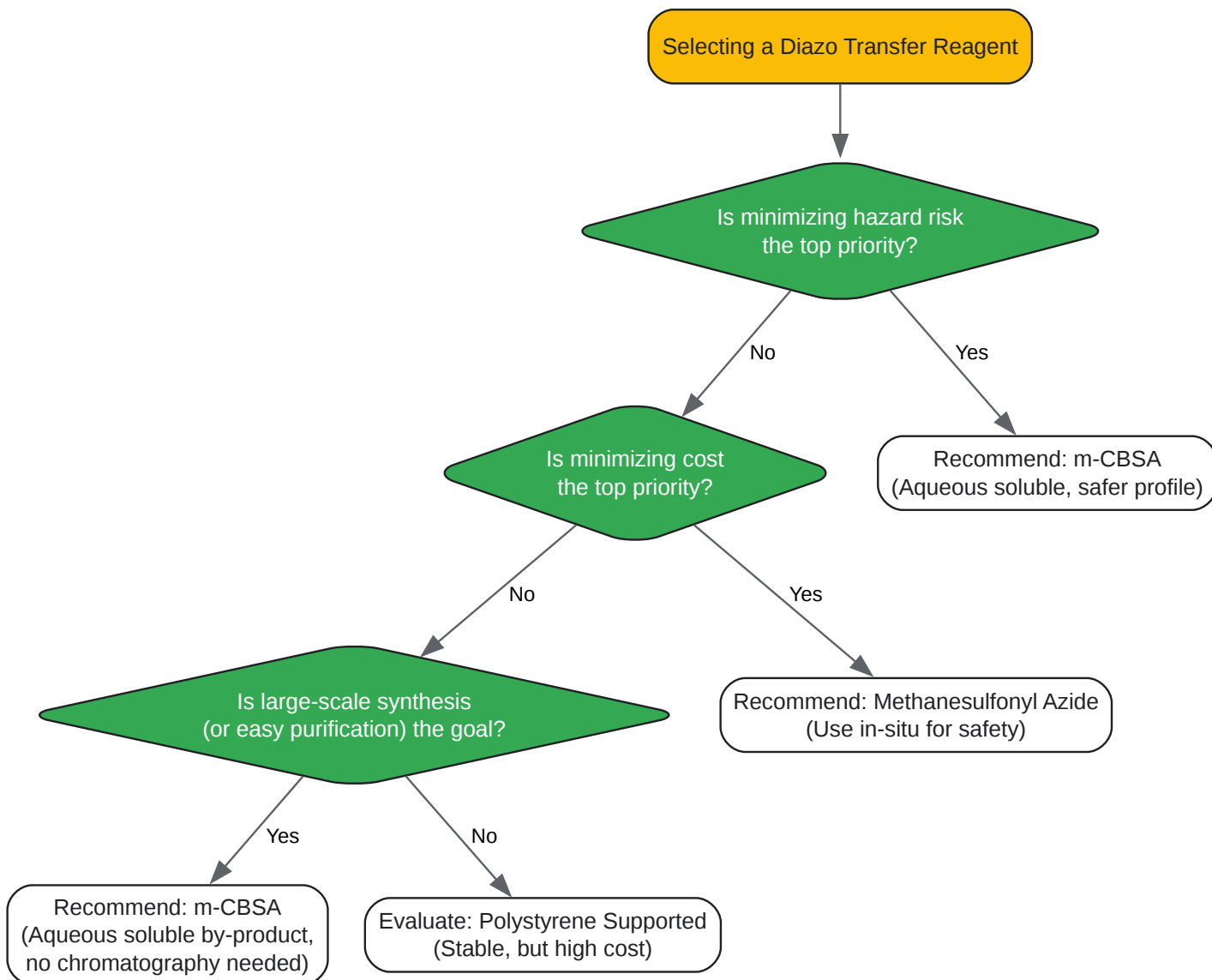
Evaluation of m-Carboxybenzenesulfonyl Azide (m-CBSA)

The synthesis and testing of m-CBSA demonstrate a protocol for evaluating a safer alternative [1].

- **Synthesis:** m-CBSA is prepared from m-carboxybenzenesulfonyl chloride and sodium azide using **aqueous acetonitrile as the solvent** [1].
- **Performance Testing:** The reagent was tested in diazo transfer reactions to various substrates. The resulting diazo compounds were obtained in **good to excellent yields** [1].
- **By-product Removal:** A key advantage is that the **sulfonamide by-product is water-soluble**, allowing for easy removal with a simple aqueous work-up and avoiding the need for chromatography [1].

Decision Workflow for Reagent Selection

The diagram below outlines the logical process for selecting an appropriate diazo transfer reagent based on your project's primary constraints.



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Key Insights and Practical Recommendations

- **For Maximum Safety and Green Chemistry:** m-CBSA appears to be a superior choice. It is cost-effective, has a favorable safety profile, and its water solubility aligns with green chemistry principles by enabling reactions in aqueous solvent and simplifying purification [1].
- **For Lowest Cost with Controlled Risk:** Methanesulfonyl azide is the most cost-effective option, but its significant hazards can be mitigated by **strictly using it in situ within a continuous flow**

process [1] [3].

- **Reagents to Avoid for Large Scale:** **Tosyl azide** and **mesyl azide in isolated form** are generally unsuitable for scale-up due to safety risks [1]. **Polystyrene-supported azide** is likely too expensive for large-scale applications [1].

How to Obtain Current Cost Data

The search results lack specific, current price information. To complete your cost-effectiveness analysis, I suggest you:

- **Contact Chemical Suppliers Directly:** Obtain recent quotes from major suppliers (e.g., Sigma-Aldrich, TCI Chemicals, Enamine [4]) for all reagents compared.
- **Compare Precursor Costs:** Since some reagents are made from precursors like sulfonyl chlorides, compare the price and availability of these starting materials.
- **Factor in "Hidden" Costs:** Remember to include costs associated with special safety equipment, waste disposal for hazardous reagents, and labor time for complex purification processes.

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